

Essential Safety and Operational Guide for 3-Acetyl-1-propanol

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Compound of Interest

Compound Name: 3-Acetyl-1-propanol

Cat. No.: B125399

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This document provides critical safety protocols and logistical information for the handling and disposal of **3-Acetyl-1-propanol** (CAS No. 1071-73-4). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Immediate Precautions

3-Acetyl-1-propanol is classified as a Category 3 flammable liquid and a Category 2A eye irritant.^[1] It is crucial to handle this chemical in a well-ventilated area and away from any sources of ignition such as open flames, sparks, or hot surfaces.^{[1][2]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Acetyl-1-propanol** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH standards.	Protects against splashes that can cause serious eye irritation.[2][3]
Hand Protection	For full contact: Butyl rubber gloves (minimum 0.3 mm thickness, >480 min breakthrough time). For splash contact: Nitrile rubber gloves (minimum 0.2 mm thickness, >30 min breakthrough time).[3] Always inspect gloves before use and dispose of contaminated gloves according to regulations.[3]	Provides a barrier against skin contact, which may cause irritation upon prolonged exposure.[2]
Skin and Body Protection	A long-sleeved laboratory coat should be worn.[2] For larger quantities or where splashing is likely, flame-retardant and antistatic protective clothing is recommended.	Protects skin from accidental contact and prevents contamination of personal clothing.
Respiratory Protection	Typically not required when handled in a well-ventilated area or a chemical fume hood. [2] If ventilation is inadequate and vapors may be inhaled, a NIOSH-approved respirator with an organic vapor (OV) cartridge (black color code) is required.[2][4][5][6]	Prevents irritation of the respiratory tract from inhalation of vapors.[2]

Safe Handling and Storage Protocol

Operational Steps:

- Preparation: Ensure a well-ventilated area, preferably a chemical fume hood, is operational.
[2] Clear the workspace of all ignition sources.[2]
- Equipment: Use containers that can be properly grounded during transfer to prevent static discharge.[2]
- Handling: Avoid direct contact with skin and eyes.[2] Do not eat, drink, or smoke in the handling area.[2]
- Storage: Store in a cool, dry, and well-ventilated location, away from direct sunlight and incompatible materials such as strong oxidizing agents.[1][2] Keep containers tightly sealed. Recommended storage temperature is below 25°C.[2]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2] Seek medical attention if irritation persists.[2]
Skin Contact	Wash the affected area with soap and water.[2] Remove contaminated clothing.
Inhalation	Move the individual to fresh air.[2] If breathing is difficult, provide respiratory support and seek medical attention.
Ingestion	Do NOT induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention.[4]
Fire	For small fires, use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[3][4] Large amounts of water may be ineffective.[3][4] Wear self-contained breathing apparatus (SCBA) for firefighting.[3][4]
Spill	Remove all ignition sources.[4] Ventilate the area. Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[3][4] Do not allow the chemical to enter drains.[1][3][4]

Disposal Plan

All waste containing **3-Acetyl-1-propanol** must be treated as hazardous waste.

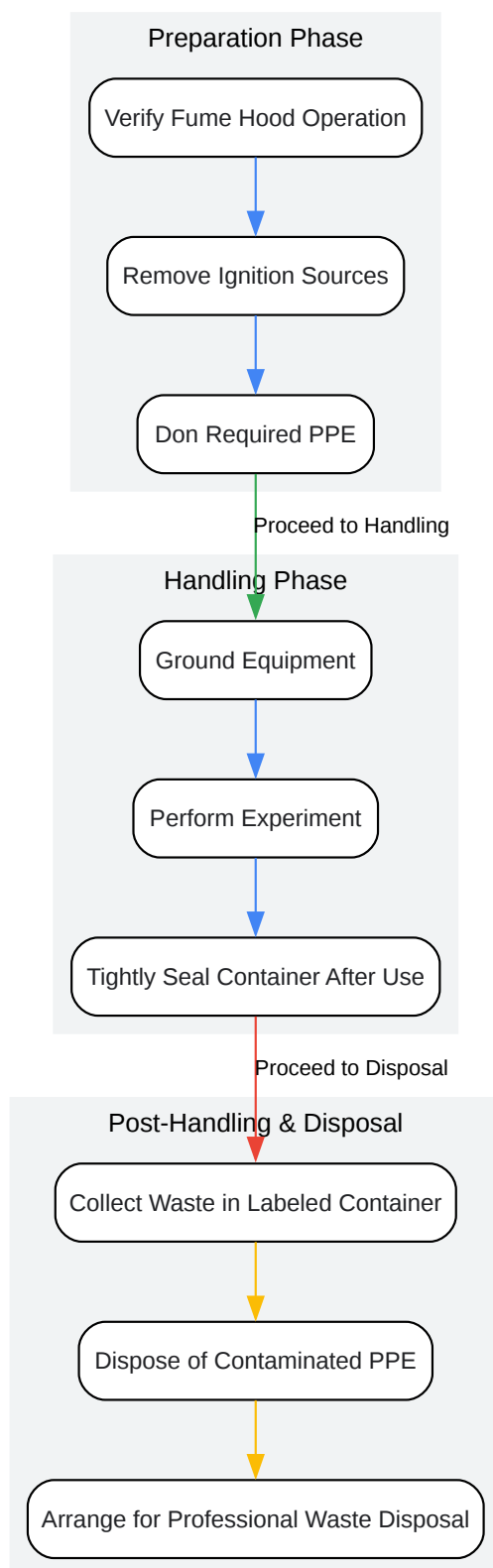
- Collection: Collect waste in a clearly labeled, sealed container.
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with local, regional, and national regulations.[1][2][3] Do not dispose of it in drains or the environment.[1][2][3] Contaminated packaging should be disposed of as unused product.[4]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₂ [2]
Molecular Weight	102.13 g/mol [2]
Appearance	Colorless to light yellow liquid [2]
Boiling Point	144-145 °C at 100 mmHg
Density	Approximately 0.975 g/cm ³ [2]
Solubility	Miscible with water [2]
Vapor Pressure	0.44 kPa at 25°C [2]
Auto-ignition Temperature	Approximately 330°C [2]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for the safe handling of **3-Acetyl-1-propanol**.



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Caption: Workflow for Safe Handling of **3-Acetyl-1-propanol**.

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